

Technical Profile & Characterization Strategy: 4-Chloro-2-methoxy-6-methylpyridine

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Compound of Interest

Compound Name: 4-Chloro-2-methoxy-6-methylpyridine

CAS No.: 1227594-01-5

Cat. No.: B3224209

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Document Type: Technical Whitepaper & Experimental Guide Target Compound: **4-Chloro-2-methoxy-6-methylpyridine** CAS Registry Number: 1227594-01-5 Formula: C_7H_8ClNO
Molecular Weight: 157.60 g/mol

Executive Summary

4-Chloro-2-methoxy-6-methylpyridine is a trisubstituted pyridine derivative serving as a critical electrophilic scaffold in medicinal chemistry. Its structural asymmetry—featuring a chloro- group at the para position relative to the nitrogen, flanked by methoxy and methyl substituents—makes it a versatile intermediate for Suzuki-Miyaura cross-couplings and S_NAr reactions.

Critical Insight: Unlike common commodity chemicals, this compound lacks extensive public physicochemical data (melting point/decomposition profiles). Consequently, this guide provides a predicted property profile based on Structure-Activity Relationships (SAR) and details a self-validating experimental protocol to determine its exact thermal behavior in your laboratory.

Physicochemical Profile & Predictive Analysis[1]

Structural Identity[2]

- IUPAC Name: **4-Chloro-2-methoxy-6-methylpyridine**[1]
- Isomer Distinction: Do not confuse with 2-chloro-4-methoxy-6-methylpyridine or pyrimidine analogs (e.g., CAS 97041-37-7). The target molecule is a pyridine ring.[2][1][3][4]
- Precursor: Derived from 2-methoxy-6-methylpyridin-4-ol (CAS 53603-12-6).[4][5][6][7][8]

Predicted Thermal Properties

Based on the analysis of structural analogs (e.g., 2,6-dichloro-4-methylpyridine and 2-chloro-6-methylpyridine), the following properties are estimated.

Property	Predicted Value	Confidence	Rationale
Physical State	Low-Melting Solid or Oil	High	Loss of H-bond donor (OH -> Cl) significantly lowers MP compared to precursor.
Melting Point	25°C – 55°C	Medium	Analogues like 2,4-dichloro-6-methylpyridine melt at ~40-44°C.
Boiling Point	210°C – 225°C	High	Estimated from 2-chloro-6-methylpyridine (bp 194°C) + methoxy contribution.
Solubility	High (Organic)	High	Lipophilic nature (logP ~2.2) ensures solubility in DCM, EtOAc, THF.

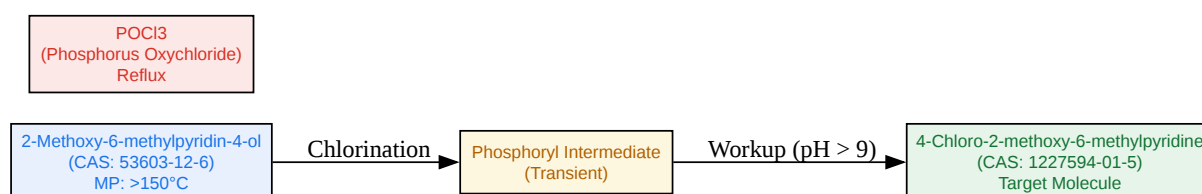
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Application Note: Due to the predicted low melting point, this compound may exist as a semi-solid or "slush" at room temperature. It requires cold storage to maintain a discrete solid form.

Synthesis & Stability Logic

Synthesis Pathway

The thermal stability of the final product is often dictated by impurities from its synthesis. The standard route involves the chlorination of the 4-hydroxy tautomer.



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Figure 1: Synthetic pathway from the hydroxypyridine precursor. Note that complete removal of POCl₃ and acidic byproducts is essential for the thermal stability of the methoxy group.

Thermal Stability Risks

- **Demethylation:** At temperatures >200°C, or in the presence of Lewis acids (residual synthesis reagents), the methoxy group can cleave to form the pyridone.
- **Hydrolysis:** The 4-chloro position is deactivated by the 2-methoxy group but can still undergo hydrolysis under vigorous acidic/basic conditions at high heat.
- **Storage:** Store under inert gas (Argon/Nitrogen) at 2–8°C.

Experimental Protocols: Determination of Thermal Properties

Since literature values are scarce, use these protocols to characterize your specific lot.

Differential Scanning Calorimetry (DSC) Protocol

Objective: Determine the precise Melting Point (MP) and check for polymorphism.

Equipment: DSC 2500 (TA Instruments) or equivalent. Sample Mass: 3–5 mg in a Tzero Aluminum Pan (Hermetically sealed).

Workflow:

- Equilibration: Cool to -40°C to ensure the sample is fully solid.
- Ramp 1: Heat at $10^{\circ}\text{C}/\text{min}$ to 150°C .
 - Observation: Look for an endothermic peak (Melting). Calculate onset temperature ().
- Cooling: Cool at $10^{\circ}\text{C}/\text{min}$ back to -40°C .
 - Observation: Look for crystallization exotherm. If absent, the sample may form a glass.
- Ramp 2: Heat at $10^{\circ}\text{C}/\text{min}$ to 150°C .
 - Validation: Confirm the melting peak from Ramp 1.

Thermogravimetric Analysis (TGA) Protocol

Objective: Determine the Decomposition Temperature () and Volatility.

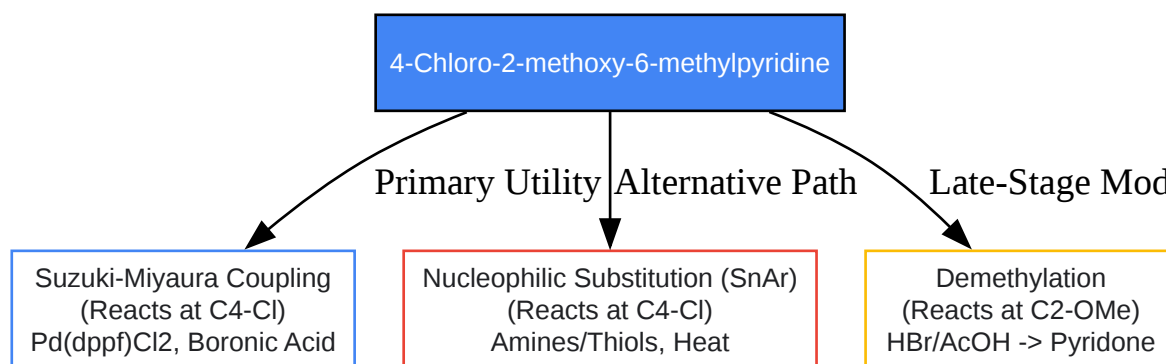
Equipment: TGA 5500 or equivalent. Atmosphere: Nitrogen (Inert) at 25 mL/min.

Workflow:

- Tare: Calibrate empty platinum pan.
- Load: Add 5–10 mg of sample.
- Ramp: Heat from 30°C to 400°C at 10°C/min.
- Analysis:
 - : Temperature at 5% mass loss. (Likely evaporation for this low MW compound).
 - Inflection Point: First derivative peak indicating chemical decomposition.

Strategic Application in Drug Development

This compound is a "Handle-Equipped" scaffold. The 4-chloro position is the primary reactive site for cross-coupling, while the 2-methoxy and 6-methyl groups provide steric bulk and electronic modulation.



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Figure 2: Chemoselectivity profile. The C4-Chloro site is the most labile under Pd-catalyzed conditions, making this an excellent "Head" group for bi-aryl synthesis.

References

- Chemical Identity & CAS: "**4-Chloro-2-methoxy-6-methylpyridine**" (CAS 1227594-01-5).[9]
PubChem Compound Summary. National Center for Biotechnology Information. [Link](#)

- Precursor Identification: "2-methoxy-6-methylpyridin-4-ol" (CAS 53603-12-6).[\[4\]\[5\]\[6\]\[7\]\[8\]](#) Sigma-Aldrich Product Catalog. [Link](#)
- Analogous Properties (2,6-Dichloro-4-methylpyridine): ChemicalBook Physical Properties Database. Used for melting point estimation. [Link](#)
- General Synthesis of 4-Chloropyridines: "Chlorination of hydroxypyridines with phosphorus oxychloride." Organic Syntheses, Coll. Vol. 3, p.272. [Link](#)

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